

Personal protective equipment for handling Glycyl H-1152 hydrochloride

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Compound of Interest

Compound Name: Glycyl H-1152 hydrochloride

Cat. No.: B10768168

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Essential Safety and Handling Guide for Glycyl H-1152 Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Glycyl H-1152 hydrochloride**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Glycyl H-1152 hydrochloride is a potent chemical that requires careful handling to avoid adverse health effects. The primary hazards include flammability, acute toxicity if ingested, inhaled, or in contact with skin, and potential damage to the central nervous system and visual organs.^[1] A comprehensive personal protective equipment (PPE) strategy is the first line of defense.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **Glycyl H-1152 Hydrochloride**

Protection Type	Required PPE	Specifications and Use
Respiratory Protection	NIOSH-approved respirator	Required when handling the powdered form or when aerosols may be generated. Ensure good ventilation and use within a chemical fume hood.[1]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use and change them frequently.
Eye and Face Protection	Safety glasses with side shields or goggles, and a face shield	Must be worn at all times in the handling area to protect against splashes and airborne particles.
Skin and Body Protection	Laboratory coat, closed-toe shoes, and long pants	A flame-retardant lab coat is advisable. Ensure no skin is exposed.

Operational Plan for Handling Glycyl H-1152 Hydrochloride

A systematic approach to handling **Glycyl H-1152 hydrochloride**, from receipt to disposal, minimizes the risk of exposure and contamination.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[1][2]
- Keep the container tightly closed and store it locked up.[2] The recommended storage condition is at room temperature, desiccated.[3]

Step 2: Preparation of Solutions

- All handling of the powdered form should be conducted in a certified chemical fume hood to prevent inhalation of dust.
- Use non-sparking tools and take precautionary measures against static discharge.[\[2\]](#)
- **Glycyl H-1152 hydrochloride** is soluble in water (up to 100 mM) and DMSO (up to 50 mM). [\[3\]](#)[\[4\]](#)
- When preparing solutions, add the solid to the solvent slowly to avoid splashing. It is recommended to prepare and use solutions on the same day.[\[4\]](#) If storage is necessary, solutions can be stored at -20°C for up to one month.[\[4\]](#)

Step 3: Handling and Experimental Use

- Always wear the appropriate PPE as detailed in Table 1.
- Avoid eating, drinking, or smoking in the laboratory area where the chemical is handled.[\[2\]](#)
- Wash hands thoroughly after handling the compound.[\[2\]](#)

Disposal Plan

Proper disposal of **Glycyl H-1152 hydrochloride** and its waste is essential to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** All unused solid material and solutions should be collected in a designated, labeled, and sealed hazardous waste container.
- **Contaminated Materials:** All disposable items that have come into contact with the chemical, such as gloves, pipette tips, and paper towels, must be disposed of as hazardous waste.
- **Disposal Method:** Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

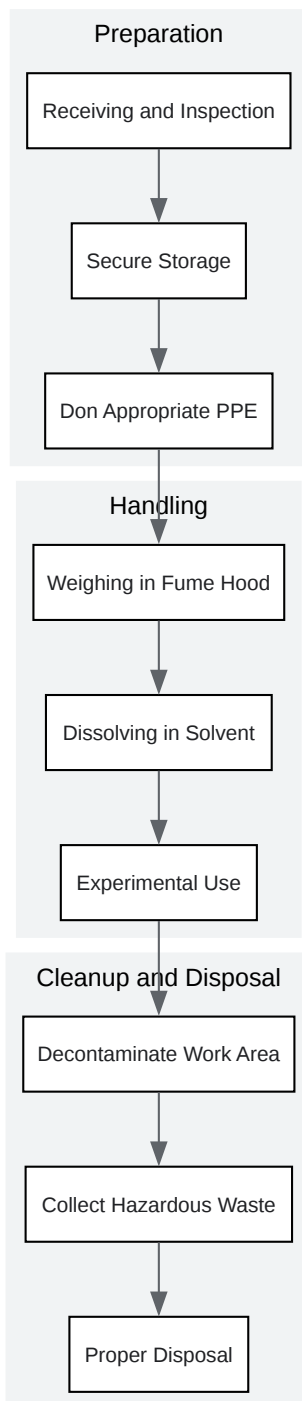
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin area with plenty of water.[2]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide artificial respiration.
- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.

In all cases of exposure, seek prompt medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.

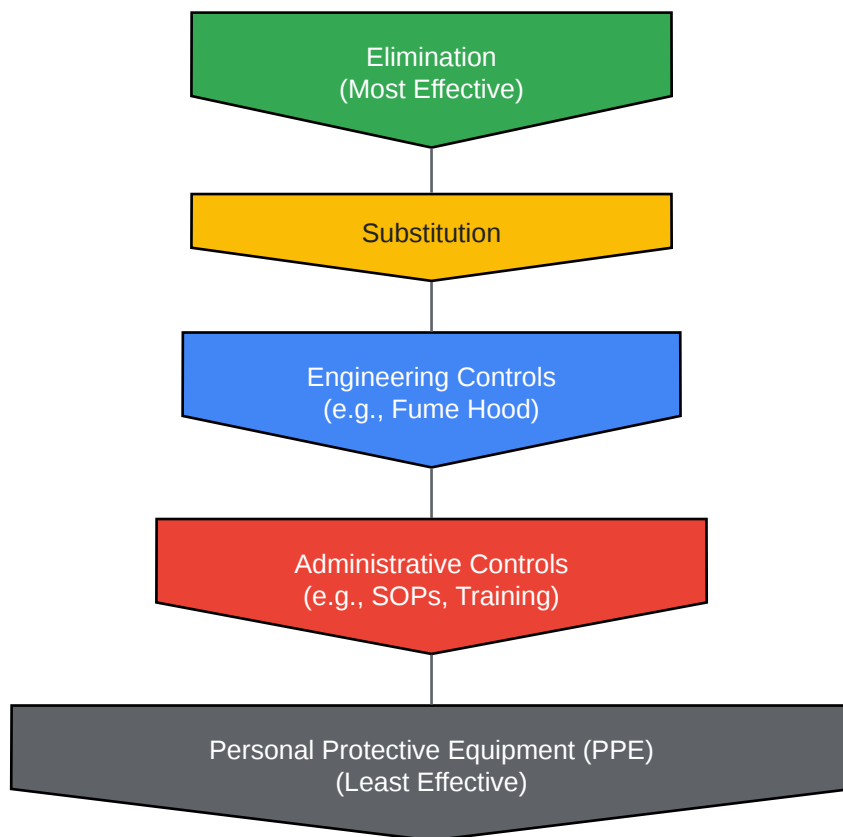
Visual Guides

To further clarify the procedural steps and safety hierarchy, the following diagrams are provided.

Workflow for Handling Glycyl H-1152 Hydrochloride



Hierarchy of Controls for Chemical Safety



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. rndsystems.com [rndsystems.com]

- 4. Glycyl-H 1152 | Rho-associated kinase (ROCK) inhibitor | Hello Bio [hellobio.com]
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